

Chemical Identification and Physical Properties

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Compound of Interest

Compound Name: PCB118-13C12

Cat. No.: B15598500

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PCB118-13C12 is a stable isotope-labeled form of PCB 118, where all twelve carbon atoms are the carbon-13 isotope. This labeling makes it useful as an internal standard for the quantitative analysis of PCB 118 in various matrices using methods like gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS).[1] The physical and chemical properties of the labeled and unlabeled compound are generally considered to be very similar.

Table 1: Physical and Chemical Properties of **PCB118-13C12**

Property	Value	Reference
Chemical Name	2,3',4,4',5-Pentachlorobiphenyl-13C12	[1]
Synonyms	PCB No. 118-13C12, CDE-99-13C12	[1]
CAS Number	104130-40-7 (labeled)	[2]
Molecular Formula	¹³ C ₁₂ H ₅ Cl ₅	[3]
Molecular Weight	Approximately 338.3 g/mol	
Appearance	Typically supplied as a solution in a solvent like nonane or isooctane	[2]
Solubility	Freely soluble in nonpolar organic solvents and biological lipids; relatively insoluble in water.	[4]

Toxicological Information

The toxicological data for **PCB118-13C12** is primarily extrapolated from studies on its unlabeled counterpart, PCB 118. The isotopic labeling is not expected to significantly alter its toxicological profile. PCB 118 is classified as a dioxin-like compound, exerting its toxic effects primarily through the activation of the aryl hydrocarbon receptor (AhR).[5]

Table 2: Summary of Toxicological Data for PCB 118

Endpoint	Observation	Reference
Carcinogenicity	Clear evidence of carcinogenic activity in female rats, causing neoplasms in the liver (cholangiocarcinoma, hepatocellular adenoma) and lung (cystic keratinizing epithelioma). May also be related to uterine and pancreatic neoplasms.	[1][5]
Mechanism of Action	Binds to and activates the aryl hydrocarbon receptor (AhR), a ligand-activated transcription factor. This disrupts cell function by altering gene transcription, particularly inducing cytochrome P450 enzymes (CYP1A1, CYP1A2, CYP2B).	[5][6]
Target Organs	Liver, lung, adrenal cortex, pancreas, thyroid gland, nose, and kidney.	[5]
Endocrine Disruption	Can alter thyroid hormone production, leading to dose-dependent decreases in serum thyroxine (T4) concentrations.	[5]
Neurotoxicity	PCBs are associated with neurotoxicity, including developmental effects.	[7][8]
Dermal Effects	Skin conditions such as chloracne and rashes are common health effects of PCBs.	[1]

Human Health Concerns	PCBs are reasonably anticipated to be human carcinogens and are associated with a range of health issues including cancer, nervous system problems, immune system suppression, and reproductive effects.	[7]
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Experimental Protocols

Detailed, replicable experimental protocols for **PCB118-13C12** are not readily available in public safety documents. However, toxicology studies on PCB 118 provide insight into the methodologies used to assess its effects.

Carcinogenicity Bioassay in Rats (Summary of Methodology)

A 2-year bioassay was conducted by the National Toxicology Program to evaluate the chronic toxicity and carcinogenicity of PCB 118.[5][9]

- Test Animals: Female Harlan Sprague-Dawley rats.
- Administration: PCB 118 (at least 99% pure) was administered in a corn oil:acetone (99:1) vehicle by gavage.[5]
- Duration: Studies were conducted for 14, 31, or 53 weeks, and for 2 years.[5]
- Endpoints Evaluated:
 - Concentrations of PCB 118 in fat, liver, lung, and blood.
 - Body weight gain.
 - Serum thyroid hormone levels (T4 and TSH).
 - Hepatic cell proliferation.

- Induction of CYP1A1, CYP1A2, and CYP2B enzyme activities.
- Histopathological examination for neoplastic and nonneoplastic lesions.[5]

In Vitro Aryl Hydrocarbon Receptor (AhR) Activation Studies (General Methodology)

Studies have investigated the mechanism of action of PCB 118 by examining its effects on cells in culture.

- Cell Lines: Primary human thyrocytes have been used.[10]
- Treatment: Cells are exposed to varying concentrations of PCB 118 for a specified duration (e.g., 24 hours).[10]
- Endpoints Evaluated:
 - Gene and protein expression of AhR and downstream targets (e.g., PD-L1).
 - Gene silencing of AhR (using siRNA) can be employed to confirm the receptor's involvement.[10]
 - Analysis is typically performed using real-time qPCR, ELISA, and Western Blot.[10]

Hazard Identification and Safety Precautions

As a polychlorinated biphenyl, **PCB118-13C12** should be handled with extreme caution. It is often supplied in a flammable solvent, adding to the handling risks.

GHS Hazard Classification (for unlabeled PCB 118):

- Specific target organ toxicity - repeated exposure (Category 2)[11]
- Hazardous to the aquatic environment, acute hazard (Category 1)[11]
- Hazardous to the aquatic environment, long-term hazard (Category 1)[11]

Signal Word: Warning[11]

Hazard Statements:

- H373: May cause damage to organs through prolonged or repeated exposure.[11]
- H410: Very toxic to aquatic life with long lasting effects.[11]

Precautionary Statements:

- P260: Do not breathe dust/fume/gas/mist/vapors/spray.[11]
- P273: Avoid release to the environment.[11]
- P314: Get medical advice/attention if you feel unwell.[11]
- P391: Collect spillage.[11]
- P501: Dispose of contents/container to an approved waste disposal plant.[11]

Handling and Personal Protective Equipment (PPE):

- Engineering Controls: Use in a well-ventilated area, preferably within a chemical fume hood.
- Personal Protective Equipment:
 - Eye/Face Protection: Wear chemical safety goggles.
 - Skin Protection: Wear chemical-resistant gloves (e.g., nitrile rubber), and a lab coat.
 - Respiratory Protection: If working outside a fume hood or with potential for aerosol generation, use a NIOSH-approved respirator.
- Hygiene Measures: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.

Accidental Release and Disposal

Accidental Release Measures:

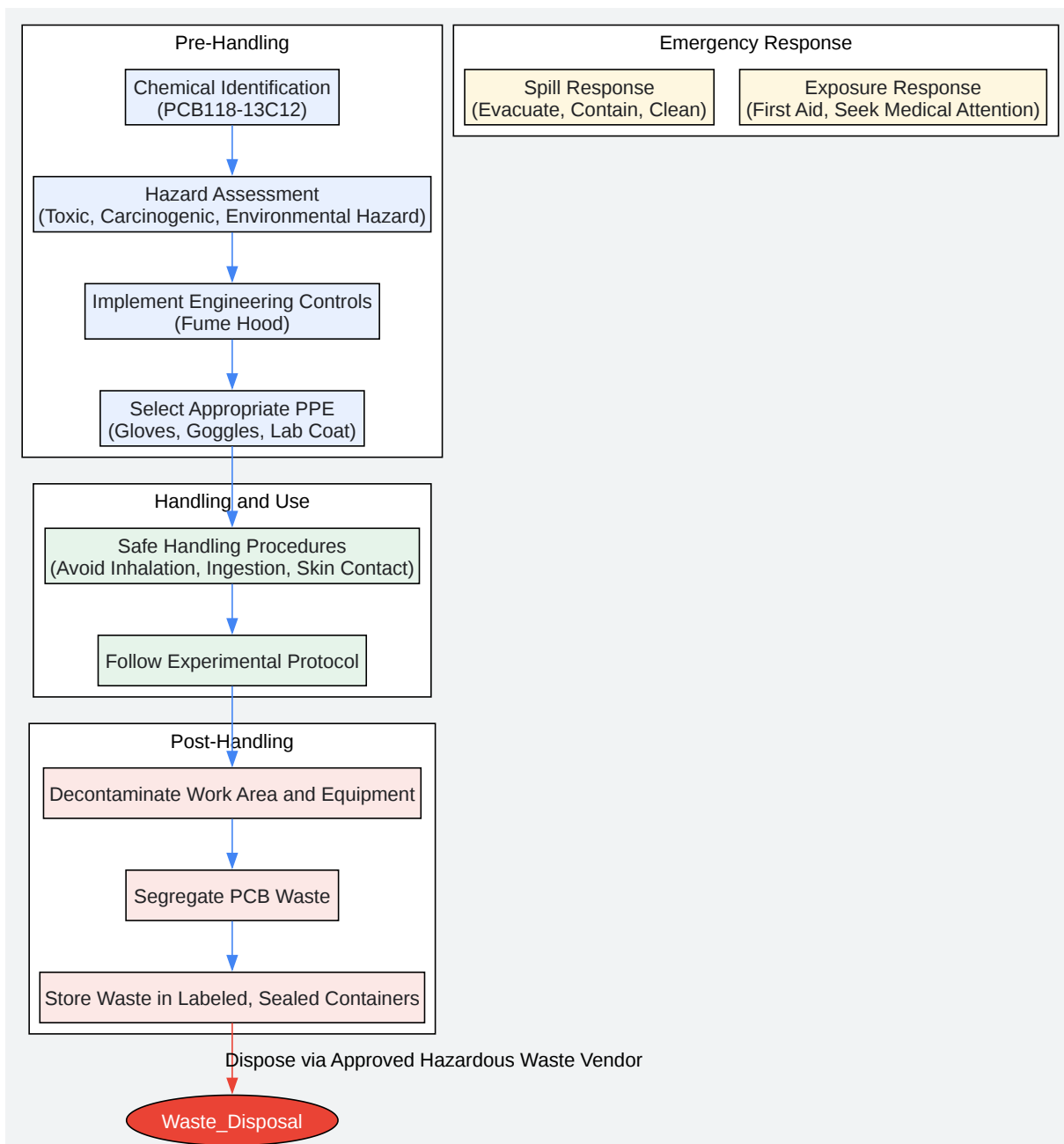
- Evacuate the area and ensure adequate ventilation.

- Eliminate all ignition sources if a flammable solvent is involved.
- Wear appropriate personal protective equipment.
- Contain the spill using an inert absorbent material (e.g., vermiculite, sand).
- Collect the absorbed material into a sealed, labeled container for disposal.
- Clean the spill area with a suitable solvent, also collecting the cleaning materials for disposal.

Disposal:

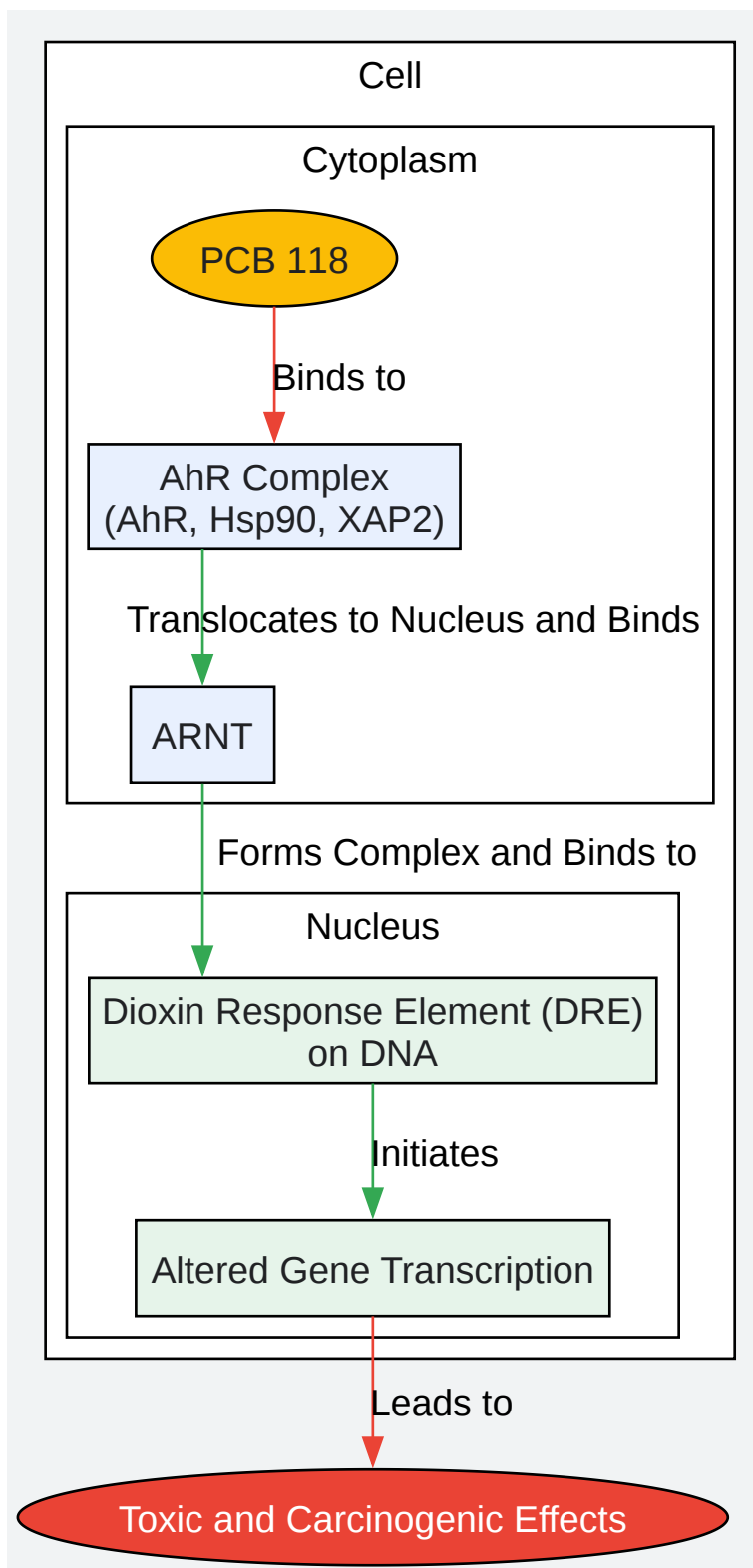
- Dispose of waste in accordance with all applicable federal, state, and local regulations for hazardous waste.
- PCBs are persistent organic pollutants and require specialized disposal procedures, often involving high-temperature incineration.

Visualizations



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Caption: Safety workflow for handling **PCB118-13C12**.



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Caption: Aryl Hydrocarbon Receptor (AhR) signaling pathway for PCB 118.

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References

- 1. 2,3',4,4',5-Pentachlorobiphenyl | C₁₂H₅Cl₅ | CID 35823 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2,3,4,4',5-Pentachl (PCB-118) (¹³C₁₂, 98%) 40 ± 2 µg/mL in nonane - Cambridge Isotope Laboratories, EC-1435-1.2 [isotope.com]
- 3. 2,3',4,4',5-Pentachlorobiphenyl (13C12,99%) (IUPAC #118) 40 µg/mL in Nonane [lgcstandards.com]
- 4. conncoll.edu [conncoll.edu]
- 5. Toxicology and carcinogenesis studies of 2,3',4,4',5-pentachlorobiphenyl (PCB 118) (CAS No. 31508-00-6) in female harlan Sprague-Dawley rats (gavage studies) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. PCBs: structure–function relationships and mechanism of action - PMC [pmc.ncbi.nlm.nih.gov]
- 7. ewg.org [ewg.org]
- 8. mdpi.com [mdpi.com]
- 9. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 10. endocrine-abstracts.org [endocrine-abstracts.org]
- 11. sigmaaldrich.com [sigmaaldrich.com]
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